

# solubility of 2-Methyl-4-pentenal in various solvents

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## Compound of Interest

Compound Name: 2-Methyl-4-pentenal

Cat. No.: B1615568

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## Solubility of 2-Methyl-4-pentenal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-methyl-4-pentenal**, a key compound in various industrial applications. This document compiles available solubility data, outlines detailed experimental protocols for its determination, and presents logical workflows and influencing factors through diagrams as requested.

## Overview of 2-Methyl-4-pentenal

**2-Methyl-4-pentenal** (CAS No. 5187-71-3) is an unsaturated aldehyde with the chemical formula C<sub>6</sub>H<sub>10</sub>O. Its structure, featuring a carbonyl group and a carbon-carbon double bond, influences its physical and chemical properties, including its solubility in various solvents. Understanding its solubility is crucial for its application in synthesis, formulation, and various reaction media.

## Solubility Data

Quantitative solubility data for **2-methyl-4-pentenal** in a wide range of organic solvents is not extensively available in published literature. However, based on its chemical structure and the principle of "like dissolves like," its expected solubility can be inferred.<sup>[1][2]</sup> Aldehydes with a carbon chain of this length are generally soluble in many organic solvents.<sup>[3][4]</sup>

The following table summarizes the available quantitative data for water and the predicted solubility in various organic solvents.

Solvent	Solvent Type	Predicted/Reported Solubility	Rationale/Citation
Water	Polar Protic	5208 mg/L at 25 °C (estimated)	The polar carbonyl group allows for hydrogen bonding with water, but the nonpolar carbon chain limits miscibility. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Ethanol	Polar Protic	High / Miscible	The presence of a hydroxyl group and its overall polarity make it a good solvent for aldehydes. <a href="#">[9]</a>
Methanol	Polar Protic	High / Miscible	Similar to ethanol, its high polarity and ability to hydrogen bond facilitate the dissolution of polar solutes.
Acetone	Polar Aprotic	High / Miscible	As a ketone, it shares a similar carbonyl group, making it a compatible solvent for other carbonyl compounds. <a href="#">[3]</a>
Diethyl Ether	Weakly Polar	High / Miscible	Its slight polarity is sufficient to dissolve aldehydes of this size.
Toluene	Nonpolar	High / Miscible	As a nonpolar aromatic hydrocarbon, it is an effective solvent for organic compounds with

			significant nonpolar character.
n-Hexane	Nonpolar	High / Miscible	Being a nonpolar alkane, it readily dissolves other nonpolar and weakly polar compounds.
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Moderate to High	Its high polarity makes it a versatile solvent for a wide range of organic compounds.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a liquid solute, such as **2-methyl-4-pentenal**, in a given solvent. This protocol is based on the widely recognized and accurate "shake-flask method".[\[5\]](#)[\[9\]](#)[\[10\]](#)

## Materials and Equipment

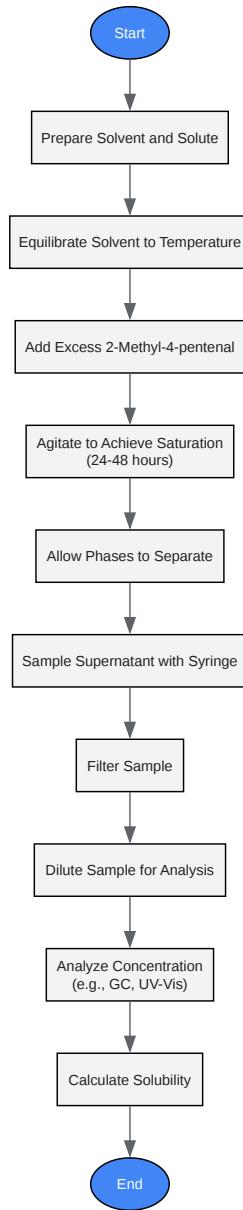
- **2-Methyl-4-pentenal** (high purity)
- Selected solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Glass vials or flasks with airtight seals
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes

- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, gas chromatograph)

## Procedure

- Solvent Preparation: Add a precise volume of the chosen solvent to a series of glass vials.
- Equilibration: Place the vials in the thermostatically controlled shaker and allow them to reach the desired experimental temperature.
- Addition of Solute: Add an excess amount of **2-methyl-4-pentenal** to each vial. The presence of a separate, undissolved phase of the aldehyde should be visible.
- Saturation: Seal the vials tightly and place them in the shaker at a constant temperature. Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to rest at the constant temperature for a sufficient time to allow for the separation of the undissolved solute from the saturated solution.
- Sampling: Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe. To avoid contamination from the undissolved solute, immediately pass the sample through a syringe filter into a pre-weighed volumetric flask.
- Dilution and Analysis: Record the weight of the collected sample. Dilute the sample to a known volume with the appropriate solvent to bring the concentration within the linear range of the analytical instrument.
- Quantification: Analyze the concentration of **2-methyl-4-pentenal** in the diluted sample using a pre-calibrated analytical method (e.g., UV-Vis spectroscopy at a specific wavelength or gas chromatography with a suitable detector).
- Calculation: Calculate the solubility of **2-methyl-4-pentenal** in the solvent at the experimental temperature, expressed in units such as g/100 mL or mol/L.

## Experimental Workflow Diagram

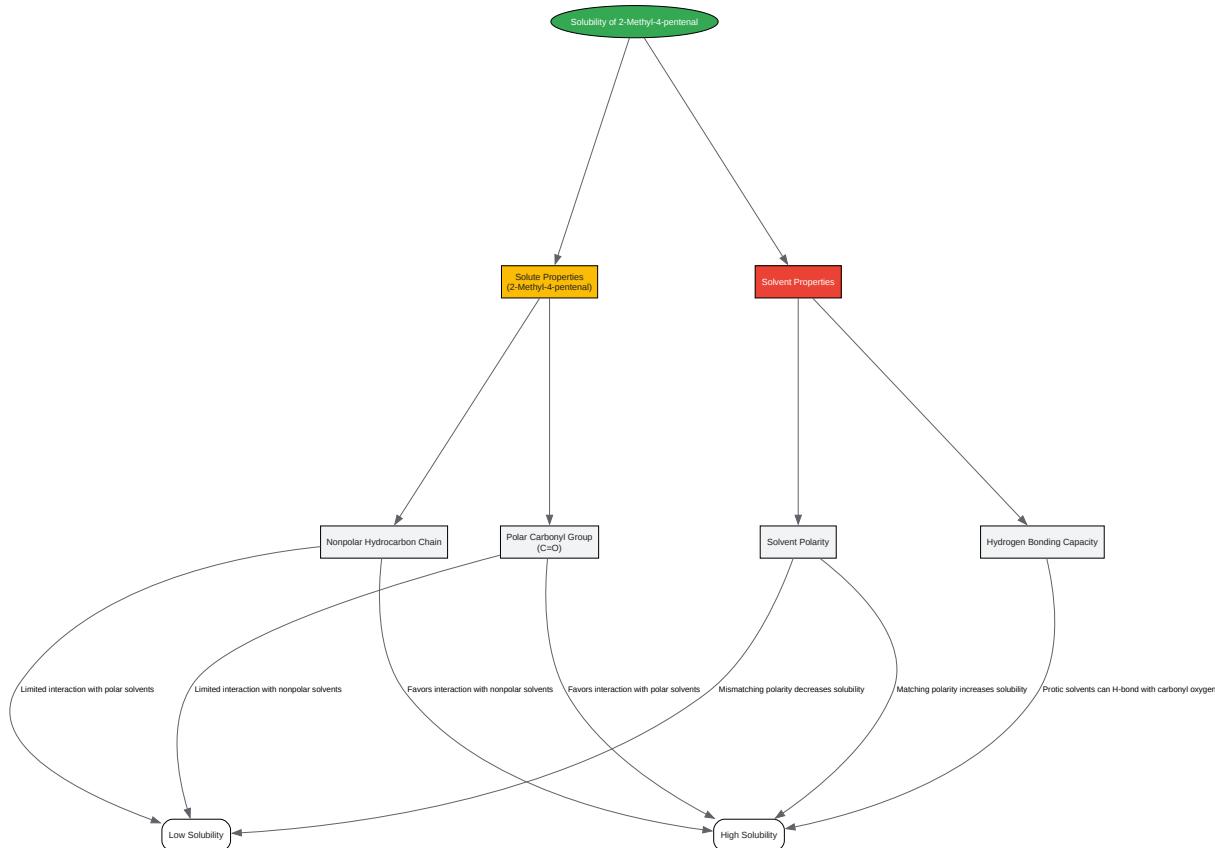


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Caption: Experimental workflow for determining the solubility of **2-methyl-4-pentenal**.

## Factors Influencing Solubility

The solubility of an aldehyde like **2-methyl-4-pentenal** is governed by the interplay of intermolecular forces between the solute and the solvent molecules. The following diagram illustrates the key factors influencing this process.



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Caption: Logical diagram of factors influencing the solubility of **2-methyl-4-pentenal**.

In summary, while specific quantitative solubility data for **2-methyl-4-pentenal** in a wide array of organic solvents remains a gap in the literature, its chemical nature allows for reliable predictions of its solubility behavior. For precise applications, the experimental protocol outlined in this guide provides a robust framework for obtaining accurate solubility data.

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